

An In-depth Technical Guide to 3,3-Dimethylcyclopentene (CAS: 58049-91-5)

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Compound of Interest

Compound Name: 3,3-Dimethylcyclopentene

Cat. No.: B1616611

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Abstract

This technical guide provides a comprehensive overview of **3,3-dimethylcyclopentene** (CAS: 58049-91-5), a cyclic alkene of interest in various fields of chemical research and development. This document details its chemical and physical properties, established synthesis methodologies, and reactivity. A key focus is placed on providing actionable experimental protocols and structured spectroscopic data to aid researchers in their practical applications of this compound. Safety and handling information is also included to ensure its proper use in a laboratory setting.

Introduction

3,3-Dimethylcyclopentene is a five-membered cyclic alkene with the molecular formula C_7H_{12} .^[1] Its structure is characterized by a cyclopentene ring with two methyl groups attached to the C3 carbon atom.^[1] This gem-dimethyl substitution creates steric hindrance around the double bond, influencing its reactivity and making it a valuable model compound for studying steric effects in chemical reactions. Its applications span from fundamental organic chemistry research to being an intermediate in the synthesis of more complex molecules, including specialty polymers and lubricants.^[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3,3-dimethylcyclopentene** is presented in the table below. This data is essential for its handling, purification, and use in chemical reactions.

Property	Value	Reference
CAS Number	58049-91-5	[1]
Molecular Formula	C ₇ H ₁₂	[1]
Molecular Weight	96.17 g/mol	[1]
IUPAC Name	3,3-dimethylcyclopentene	[1]
Synonyms	3,3-Dimethyl-1-cyclopentene, Cyclopentene, 3,3-dimethyl-	[1]
Appearance	Colorless liquid	
Boiling Point	78-79 °C	
Density	0.771 g/mL	
Refractive Index	1.423	
Solubility	Insoluble in water, soluble in organic solvents	

Synthesis of 3,3-Dimethylcyclopentene

The two primary methods for the synthesis of **3,3-dimethylcyclopentene** are the acid-catalyzed dehydration of 3,3-dimethylcyclopentanol and the catalytic dehydrogenation of 3,3-dimethylcyclopentane.

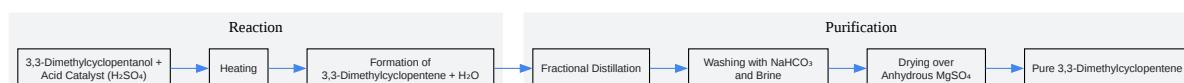
Acid-Catalyzed Dehydration of 3,3-Dimethylcyclopentanol

This is a common laboratory-scale method for preparing **3,3-dimethylcyclopentene**. The reaction proceeds via an E1 elimination mechanism.

Experimental Protocol:

- Apparatus Setup: Assemble a fractional distillation apparatus using a round-bottom flask, a fractionating column, a condenser, and a receiving flask.
- Reagent Addition: In the round-bottom flask, place 3,3-dimethylcyclopentanol. Slowly and with cooling, add a catalytic amount of a strong acid, such as sulfuric acid or phosphoric acid.
- Reaction and Distillation: Heat the mixture gently. The **3,3-dimethylcyclopentene** product will form and distill over with water.
- Workup: Collect the distillate in a separatory funnel. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
- Drying and Purification: Dry the organic layer over an anhydrous drying agent (e.g., anhydrous magnesium sulfate). The final product can be purified by simple distillation.

Logical Workflow for Acid-Catalyzed Dehydration:



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Caption: Workflow for the synthesis of **3,3-dimethylcyclopentene** via acid-catalyzed dehydration.

Catalytic Dehydrogenation of 3,3-Dimethylcyclopentane

This method is more suitable for larger-scale industrial production and involves passing the vapor of 3,3-dimethylcyclopentane over a heated catalyst.

Experimental Protocol:

- Catalyst Preparation: Pack a tube furnace with a suitable dehydrogenation catalyst, such as platinum or palladium supported on alumina.
- Reaction Setup: Heat the furnace to the required reaction temperature (typically 300-500 °C).
- Reactant Introduction: Introduce a stream of 3,3-dimethylcyclopentane vapor, carried by an inert gas (e.g., nitrogen or argon), into the heated catalyst bed.
- Product Collection: The reaction products, including **3,3-dimethylcyclopentene** and hydrogen gas, are passed through a condenser to liquefy the organic product. The hydrogen gas is vented safely.
- Purification: The collected liquid is then purified by fractional distillation to isolate the **3,3-dimethylcyclopentene**.

Spectroscopic Data

The following tables summarize the expected spectroscopic data for **3,3-dimethylcyclopentene**, which are crucial for its identification and characterization.

¹H NMR Spectroscopy (Proton NMR)

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~5.6	m	2H	Olefinic protons (CH=CH)
~2.2	t	2H	Allylic protons (CH ₂)
~1.6	t	2H	CH ₂
~1.0	s	6H	Methyl protons (2 x CH ₃)

¹³C NMR Spectroscopy (Carbon-13 NMR)

Chemical Shift (δ) (ppm)	Assignment
~130	Olefinic carbons (C=C)
~45	Allylic carbon (CH ₂)
~40	Quaternary carbon (C(CH ₃) ₂)
~30	CH ₂
~25	Methyl carbons (CH ₃)

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3050	C-H stretch	=C-H (alkene)
2960-2850	C-H stretch	C-H (alkane)
~1650	C=C stretch	Alkene
~1460	C-H bend	CH ₂
~1370	C-H bend	CH ₃

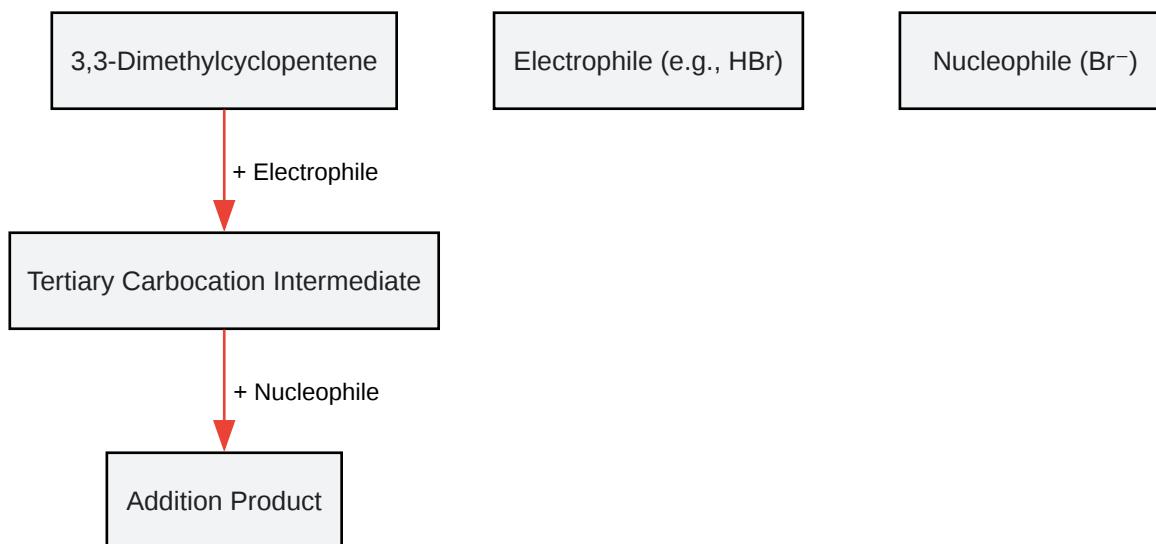
Mass Spectrometry (MS)

m/z	Interpretation
96	Molecular ion (M ⁺)
81	Loss of a methyl group ([M-15] ⁺)
68	Retro-Diels-Alder fragmentation
67	Loss of an ethyl group ([M-29] ⁺) or further fragmentation

Reactivity and Chemical Transformations

The primary site of reactivity in **3,3-dimethylcyclopentene** is the carbon-carbon double bond. It undergoes typical electrophilic addition reactions.

Signaling Pathway for Electrophilic Addition (e.g., Hydrohalogenation):



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Caption: General mechanism for the electrophilic addition to **3,3-dimethylcyclopentene**.

Common Reactions:

- Hydrogenation: Catalytic hydrogenation of the double bond yields 1,1-dimethylcyclopentane.
- Halogenation: Addition of halogens (e.g., Br₂, Cl₂) across the double bond.
- Hydrohalogenation: Addition of hydrogen halides (e.g., HBr, HCl) following Markovnikov's rule.
- Hydration: Acid-catalyzed addition of water to form 1,2-dimethylcyclopentanol.

Safety and Handling

3,3-Dimethylcyclopentene is a flammable liquid and should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat.

- Handling: Work in a well-ventilated area, preferably in a fume hood. Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific guidance and safety protocols. Always consult the relevant Safety Data Sheet (SDS) before handling any chemical.

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References

- 1. 3,3-Dimethylcyclopentene | C7H12 | CID 93922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. uni-saarland.de [uni-saarland.de]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,3-Dimethylcyclopentene (CAS: 58049-91-5)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1616611#3-3-dimethylcyclopentene-cas-number-58049-91-5>

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